

Diethylene glycol ditosylate molecular weight and formula

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Compound of Interest

Compound Name: *Diethylene glycol ditosylate*

Cat. No.: *B051767*

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Diethylene Glycol Ditosylate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This guide provides essential technical data on **diethylene glycol ditosylate**, a chemical compound frequently utilized in various scientific and pharmaceutical applications.

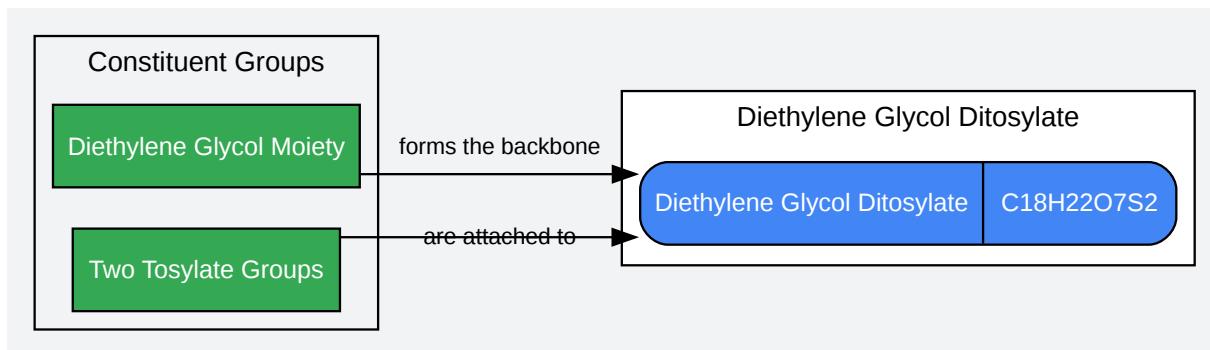
Core Molecular Data

The fundamental molecular properties of **diethylene glycol ditosylate** are summarized below. This information is critical for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C18H22O7S2
Molecular Weight	414.49 g/mol [1]
Alternate Names	2,2'-Oxydiethyl ditosylate, Bis(2-tosyloxyethyl)ether
CAS Number	7460-82-4 [1]

Logical Relationship of Molecular Components

The following diagram illustrates the constituent parts that form the **diethylene glycol ditosylate** molecule, highlighting the core diethylene glycol structure and the attached tosylate groups.



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Caption: Structural relationship of **diethylene glycol ditosylate**.

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References

- 1. chembk.com [chembk.com]
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